

# A Comprehensive Technical Guide to the Spectrophotometric Properties of Sudan II

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Sudan II  
CAS No.: 40881-21-8  
Cat. No.: B7823213

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectrophotometric properties of **Sudan II** (Solvent Orange 7), a synthetic fat-soluble azo dye. The document is intended for researchers, scientists, and professionals in drug development who utilize spectrophotometric techniques for the identification and quantification of this compound. The guide covers the core spectrophotometric data, detailed experimental protocols, and visual representations of analytical workflows.

## Core Spectrophotometric Properties

**Sudan II** is characterized by its strong absorbance in the visible region of the electromagnetic spectrum, which is attributable to its chromophoric azo group. The maximum absorption wavelength ( $\lambda_{\text{max}}$ ) and the molar absorptivity ( $\epsilon$ ) are key parameters for its detection and quantification. These properties can exhibit slight variations depending on the solvent used, a phenomenon known as solvatochromism<sup>[1][2]</sup>.

Data Presentation: Spectrophotometric Parameters of **Sudan II**

The following table summarizes the key quantitative spectrophotometric data for **Sudan II** as reported in the literature.

Parameter	Value	Solvent	Citation
Maximum Absorption ( $\lambda_{\text{max}}$ )	498 nm	Ethanol	[3]
498 nm	Chloroform (CHCl <sub>3</sub> )	[4]	
493 nm	Not Specified	[5]	
494 nm	Not Specified		
490 nm	Ethanol (in mixture with Sudan I)		
491-497 nm	Methanol		
Molar Absorptivity ( $\epsilon$ )	15,800 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	Ethanol (at 498 nm)	
$\geq 14,000$ L·mol <sup>-1</sup> ·cm <sup>-1</sup>	Methanol (at 491-497 nm)		

## Experimental Protocol: UV-Visible Spectrophotometric Analysis

This section outlines a detailed methodology for the determination of **Sudan II** concentration using UV-Visible spectrophotometry. The protocol is a synthesis of standard procedures reported for the analysis of Sudan dyes.

### 2.1. Reagents and Materials

- **Sudan II** standard (analytical grade)
- Solvent (e.g., Ethanol, Methanol, Acetonitrile, HPLC grade)
- Volumetric flasks (Class A)
- Pipettes (calibrated)

- Quartz or glass cuvettes (1 cm path length)

## 2.2. Instrumentation

- A double-beam UV-Visible spectrophotometer capable of scanning a wavelength range of at least 350-700 nm.

## 2.3. Preparation of Standard Solutions

- **Stock Solution:** Accurately weigh a known amount of **Sudan II** powder and dissolve it in a volumetric flask with the chosen solvent to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
- **Working Standards:** Perform serial dilutions of the stock solution using the same solvent to prepare a series of working standards with concentrations spanning the desired analytical range (e.g., 1, 5, 10, 15, 20 µg/mL).

## 2.4. Spectrophotometric Measurement

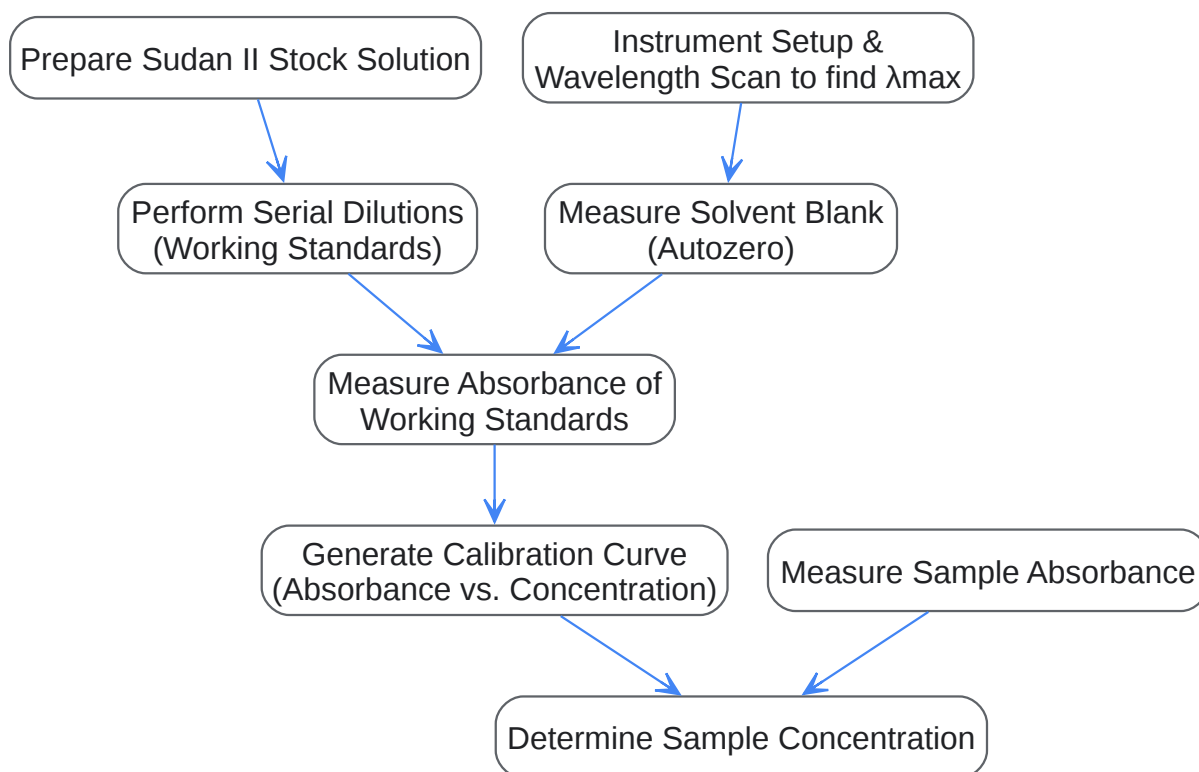
- **Instrument Setup:** Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- **Wavelength Scan:** To determine the  $\lambda_{\text{max}}$ , perform a wavelength scan on one of the mid-range standard solutions (e.g., 10 µg/mL) over a range of 350-700 nm. Use the pure solvent as a blank reference. The wavelength at which the highest absorbance is recorded is the  $\lambda_{\text{max}}$ .
- **Calibration Curve Construction:**
  - Set the spectrophotometer to measure absorbance at the determined  $\lambda_{\text{max}}$ .
  - Autozero the instrument using the solvent blank.
  - Measure the absorbance of each prepared working standard, starting from the lowest concentration.
  - Plot a graph of absorbance versus concentration.

- **Sample Analysis:** Measure the absorbance of the unknown sample (prepared in the same solvent) at the  $\lambda_{\text{max}}$ . The concentration of **Sudan II** in the sample can be determined by interpolating its absorbance value on the calibration curve.

## Mandatory Visualizations

### 3.1. Experimental Workflow

The following diagram illustrates the standard workflow for the spectrophotometric analysis of **Sudan II**.

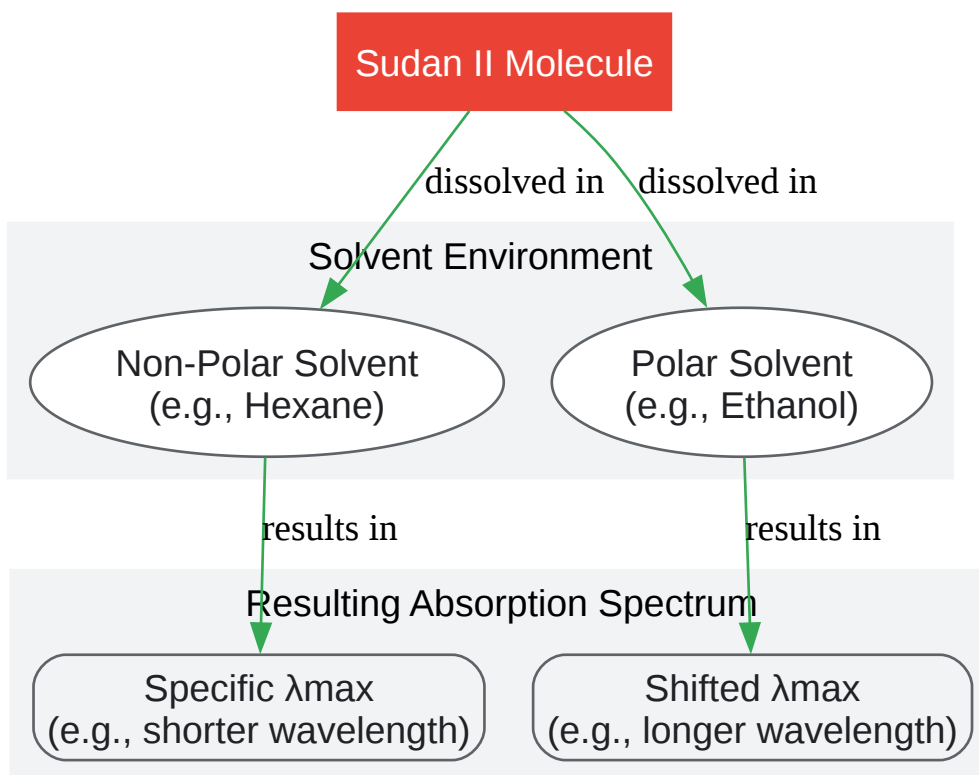


[Click to download full resolution via product page](#)

Standard workflow for spectrophotometric analysis.

### 3.2. Logical Relationship: Effect of Solvent Polarity

The absorption spectrum of **Sudan II** can be influenced by the polarity of the solvent, a phenomenon known as solvatochromism. This relationship is depicted in the diagram below.



[Click to download full resolution via product page](#)

Effect of solvent polarity on **Sudan II** absorption.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [journals.chemsociety.org.ng](https://journals.chemsociety.org.ng) [[journals.chemsociety.org.ng](https://journals.chemsociety.org.ng)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [PhotochemCAD | Sudan II](https://photochemcad.com) [[photochemcad.com](https://photochemcad.com)]

- [4. Sudan II \(C. I. 12140\), 100 g, CAS No. 3118-97-6 | Dyes | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - France \[carlroth.com\]](#)
- [5. Sudan II - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Spectrophotometric Properties of Sudan II]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7823213/docs#a-comprehensive-technical-guide-to-the-spectrophotometric-properties-of-sudan-ii>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

